

enhancing Vinpocetine N-Oxide metabolic stability

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Compound Focus: Vinpocetine N-Oxide

CAS No.: 109741-24-4

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Vinpocetine Pharmacokinetic & Metabolic Data

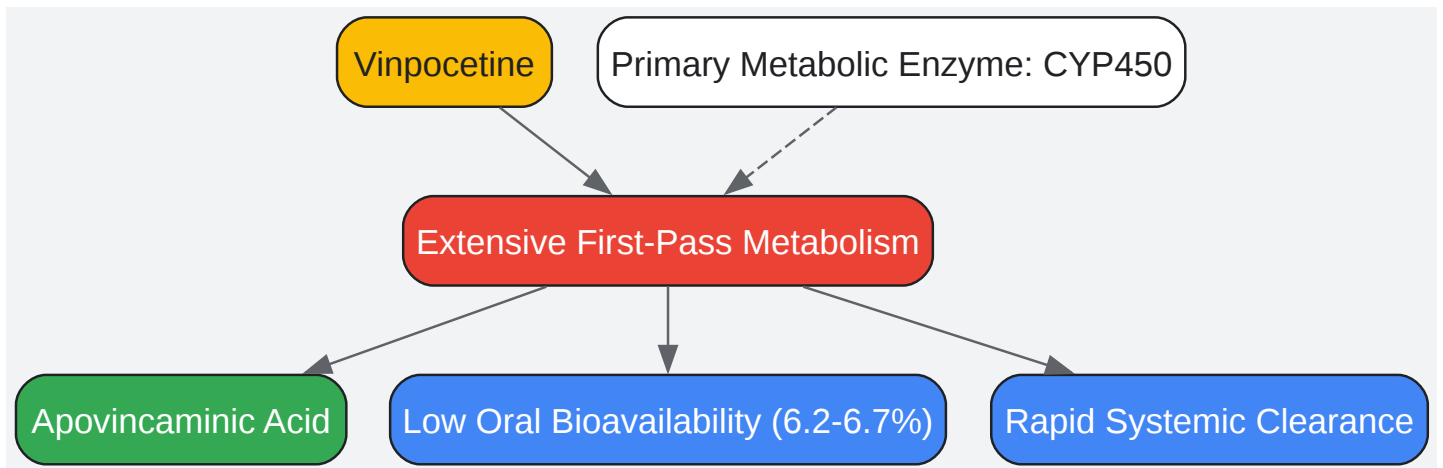
The table below summarizes the key quantitative data relevant to vinpocetine's metabolic stability, synthesized from recent research.

Parameter	Value / Finding	Context & Notes	Source
Oral Bioavailability	6.2–6.7% (fasted state); Increases 60–100% with food	In humans; significantly higher in rodents (~52%). Highlights extensive first-pass metabolism.	[1]
Elimination Half-life ($t_{1/2}$)	1–2 hours	Short half-life indicates rapid clearance from the body.	[2] [3] [4]
Time to Peak Blood Levels (T_{max})	~1 hour	After oral administration.	[4] [1]
Primary Metabolite	Apovincaminic acid (cis-apovincaminic acid)	Formed via rapid and extensive metabolism; main metabolite found in plasma.	[2] [1]

Parameter	Value / Finding	Context & Notes	Source
Volume of Distribution	3.2 ± 0.9 L/kg (IV)	Suggests high distribution into tissues.	[4] [1]
Protein Binding	86.6% to complete binding	Reported range for binding to blood proteins.	[1]
Primary Metabolic Enzyme	Cytochrome P450 (CYP)	Specifically, evidence points to CYP2C19 and CYP2D6 involvement.	[5]

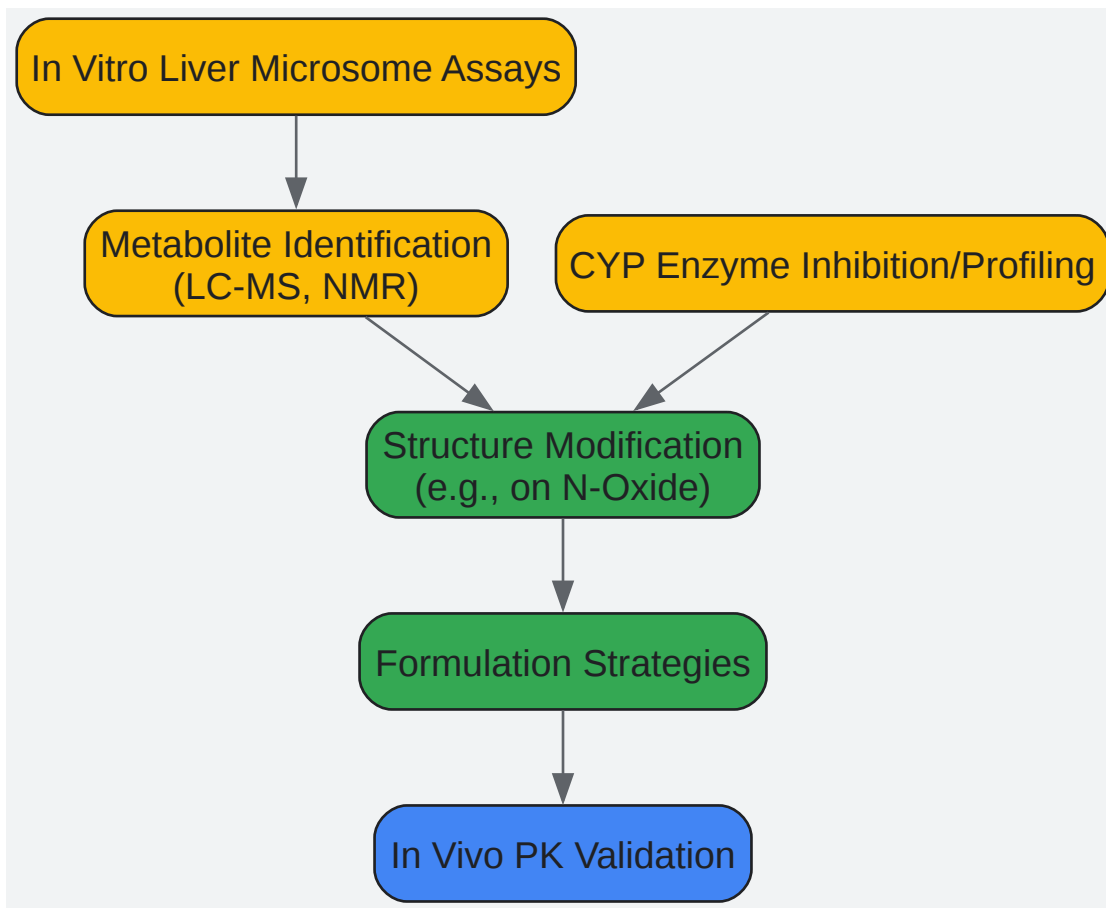
Metabolic Pathways and Stability Challenges

Vinpocetine's metabolic pathway involves rapid and extensive biotransformation, which is the core of its stability challenge. The following diagram illustrates its primary metabolic fate and the associated stability challenges.



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The stability challenge is primarily driven by its short half-life and low oral bioavailability due to extensive pre-systemic metabolism [1]. The diagram below outlines a potential experimental workflow for investigating and improving its metabolic stability.



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Suggested Strategies for Enhancing Metabolic Stability

Based on the identified challenges, here are two primary strategic approaches for your research:

- **Structural Modification:** Focus on the core vincamine alkaloid structure or specific sites like the N-Oxide to hinder oxidative metabolism by CYP enzymes. The goal is to create analogs that are poorer substrates for these enzymes while retaining pharmacological activity [6] [4].
- **Advanced Formulation Approaches:** Employ drug delivery technologies to bypass or reduce first-pass metabolism. This could include:
 - **Liposomal Delivery:** One study noted that certain delivery systems, like liposomes, can increase vinpocetine's absorption [1].
 - **Prodrug Strategies:** Design prodrugs that are absorbed via different pathways or are activated after absorption.

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